

An In-depth Technical Guide to 4-Fluorophenyl acetate and Its Synonyms

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Compound of Interest

Compound Name: 4-Fluorophenyl acetate

Cat. No.: B1330353

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This guide provides a comprehensive overview of **4-Fluorophenyl acetate**, a versatile chemical compound utilized in various scientific fields, including pharmaceutical development and organic synthesis. For researchers, scientists, and drug development professionals, a clear understanding of its alternative names and identifiers is crucial for accurate documentation and literature searches.

Nomenclature and Identifiers

4-Fluorophenyl acetate is known by several synonyms and is cataloged across numerous chemical databases. These identifiers are essential for unambiguous reference in research and regulatory documentation.

Identifier Type	Value
IUPAC Name	(4-fluorophenyl) acetate[1]
CAS Number	405-51-6[1][2][3][4][5][6]
Molecular Formula	C8H7FO2[1][2][3][5][6]
Molecular Weight	154.14 g/mol [1][2][3][5][6]
PubChem CID	136253[1][2]
MDL Number	MFCD00041361[1][2][3][5][6]
EINECS Number	405-051-6[5]
BRN	1864956[3][7]
ChEMBL ID	CHEMBL452652[1]
DSSTox Substance ID	DTXSID20193509[1]
InChI	InChI=1S/C8H7FO2/c1-6(10)11-8-4-2-7(9)3-5-8/h2-5H,1H3[1]
InChIKey	ZNOREXRHKZXVPC-UHFFFAOYSA-N[1][3]
SMILES	CC(=O)OC1=CC=C(C=C1)F[1][6]

Common Synonyms

The following are commonly used synonyms for **4-Fluorophenyl acetate** in scientific literature and chemical catalogs:

- Acetic acid 4-fluorophenyl ester[1][2][4][5]
- 1-Acetoxy-4-fluorobenzene[1][2][3][4][5]
- p-Fluorophenyl acetate[1][3]
- Phenol, 4-fluoro-, acetate[1][6]
- 4-Fluorophenol acetate[3]

- Acetic acid p-fluorophenyl ester
- 4-Fluorophenyl ethanoate

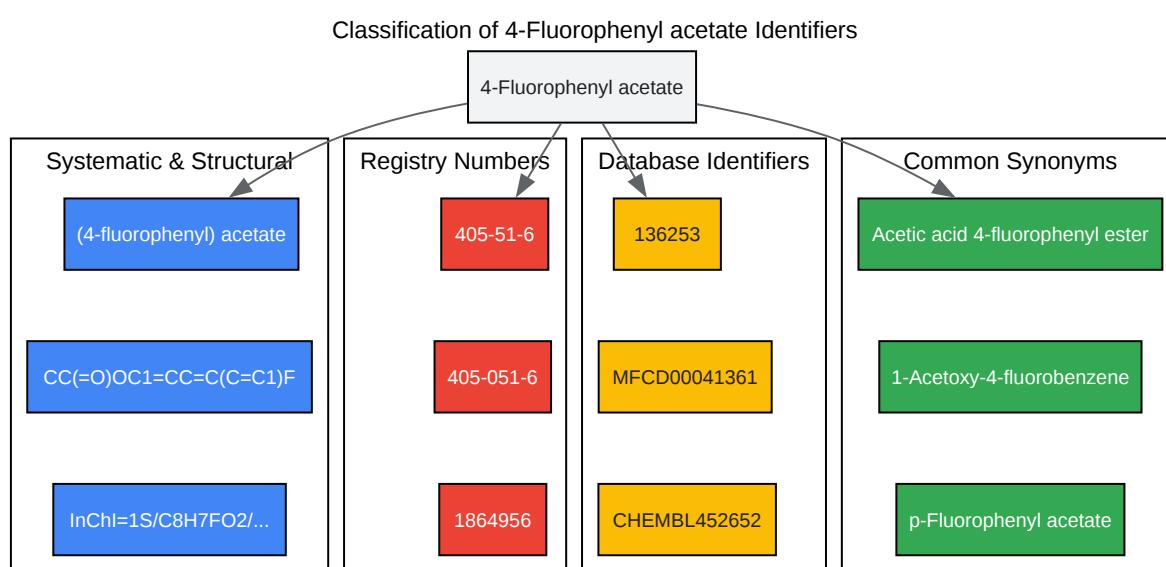
This variety in nomenclature underscores the importance of using standardized identifiers like the CAS number to avoid ambiguity.

Experimental Protocols

Detailed experimental protocols involving **4-Fluorophenyl acetate** are highly dependent on the specific application (e.g., synthesis of a particular pharmaceutical intermediate, use as a protecting group). Researchers should refer to specific publications in their field of interest for detailed methodologies. Key considerations in handling and experimental design include its physical properties as a colorless to almost colorless clear liquid and its boiling point of 86 °C at 26 mmHg.[2]

Data Visualization

To illustrate the relationships between the primary name and its various identifiers, the following diagram provides a clear classification.



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Caption: Hierarchical classification of identifiers for **4-Fluorophenyl acetate**.

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